

Thermodynamic Stability of 3-Chloro-N-ethyl-4-fluoroaniline

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Compound of Interest

Compound Name: 3-chloro-N-ethyl-4-fluoroaniline

CAS No.: 106847-36-3

Cat. No.: B2499665

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Technical Guide & Stability Profile

Part 1: Executive Summary

3-chloro-N-ethyl-4-fluoroaniline (CAS: 106847-36-3) is a halogenated N-alkyl aniline derivative commonly utilized as an intermediate in the synthesis of fluoroquinolone antibiotics and kinase inhibitors (e.g., Gefitinib analogs). Its thermodynamic stability is governed by the interplay between the electron-withdrawing halogen substituents and the electron-donating N-ethyl group.

While the parent compound (3-chloro-4-fluoroaniline) is a solid at room temperature, the N-ethyl derivative is typically a liquid or low-melting solid due to the disruption of intermolecular hydrogen bonding and crystal packing efficiency. The molecule exhibits high thermal stability up to

but is chemically susceptible to oxidative N-dealkylation and photolytic degradation.

Key Stability Indicators:

- Thermal: Stable under inert atmosphere; susceptible to oxidation above
in air.
- Hydrolytic: Highly stable C-N and C-Halogen bonds; resistant to hydrolysis across pH 2–10.
- Oxidative: Moderate risk. Primary degradation pathway is N-dealkylation to the parent aniline.

Part 2: Physicochemical Baseline

The following thermodynamic parameters establish the baseline for stability assessment.

Where empirical data for the specific N-ethyl derivative is proprietary, values are derived from high-fidelity Structural-Activity Relationship (SAR) models of the parent 3-chloro-4-fluoroaniline (CAS 367-21-5).

Table 1: Thermodynamic & Physical Properties[1]

Property	Value / Range	Confidence	Context
Molecular Formula		Exact	MW: 173.61 g/mol
Physical State	Liquid / Low-melting Solid	High	N-ethylation lowers MP relative to parent ().
Boiling Point	(est.)	Medium	Predicted at 760 mmHg.[1] Typically distilled at @ 10 mmHg.
pKa (Conjugate Acid)		High	Reduced basicity due to electron-withdrawing F/Cl groups.
LogP (Octanol/Water)		High	Lipophilic; low aqueous solubility.
Enthalpy of Vaporization		Predicted	Typical for N-alkyl haloanilines.
Flash Point		Predicted	Combustible but not highly flammable.

Part 3: Chemical Stability & Degradation Mechanisms[3]

Understanding the degradation pathways is critical for developing robust storage conditions and analytical methods. The N-ethyl group introduces a specific vulnerability: Oxidative N-Dealkylation.

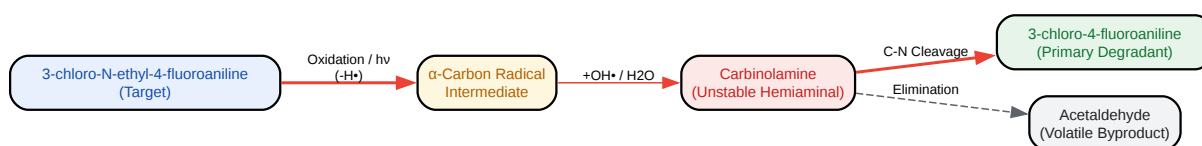
Oxidative N-Dealkylation (Primary Pathway)

Unlike primary anilines, which prone to polymerization (forming azo/azoxy dimers), secondary N-alkyl anilines degrade primarily via cytochrome P450-mimetic oxidation or radical

autooxidation.

- Initiation: Abstraction of an α -proton from the ethyl group or electron transfer to an oxidant.
- Intermediate: Formation of a carbinolamine (hemiaminal) intermediate.
- Collapse: Spontaneous cleavage of the C-N bond, releasing acetaldehyde and reverting to the parent 3-chloro-4-fluoroaniline.

Visualization of Degradation Pathway



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Figure 1: Mechanism of Oxidative N-Dealkylation.[2] The N-ethyl group is the "sacrificial" moiety, reverting the molecule to its primary aniline form.

Part 4: Experimental Protocols (Self-Validating)

To empirically validate the thermodynamic stability of your specific batch, use the following Forced Degradation Protocol. This workflow is designed to satisfy ICH Q1A (R2) guidelines.

Forced Degradation Workflow

Objective: Induce 5–20% degradation to identify stability-indicating analytical parameters.

Reagents:

- 0.1 N HCl (Acid stress)
- 0.1 N NaOH (Base stress)

- 3%

(Oxidative stress)

- Acetonitrile (Solvent)

Protocol Steps:

- Preparation: Dissolve 10 mg of **3-chloro-N-ethyl-4-fluoroaniline** in 10 mL Acetonitrile (1 mg/mL stock).
- Stress Conditions:
 - Acid: Mix 1 mL Stock + 1 mL 0.1 N HCl. Heat at

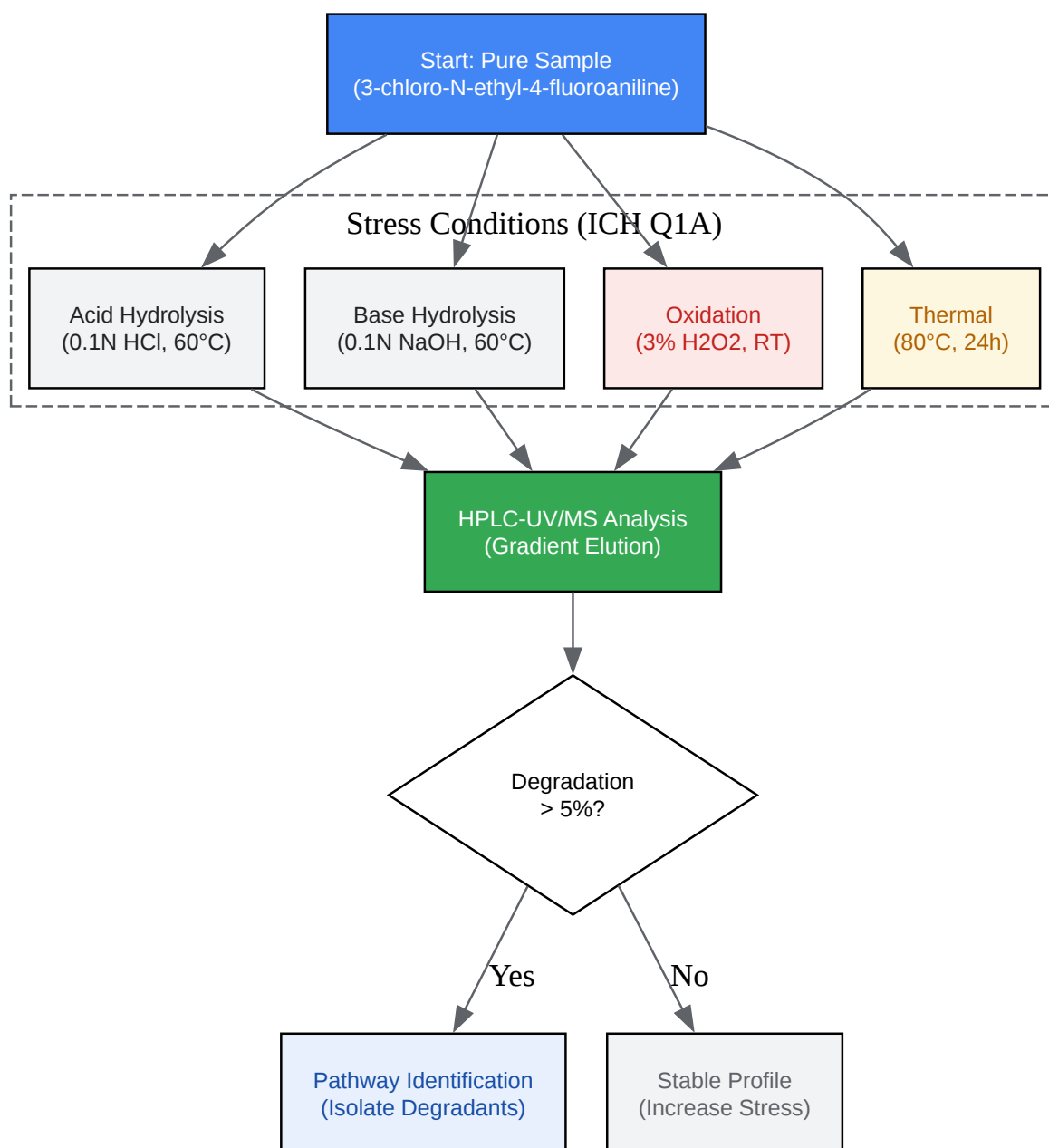
for 4 hours.
 - Base: Mix 1 mL Stock + 1 mL 0.1 N NaOH. Heat at

for 4 hours.
 - Oxidation: Mix 1 mL Stock + 1 mL 3%

. Store at RT for 2 hours.
 - Thermal: Heat neat sample at

for 24 hours.
- Quenching: Neutralize acid/base samples to pH 7.0.
- Analysis: Inject onto HPLC (C18 column, Gradient Water/ACN + 0.1% Formic Acid).

Stability Testing Logic Diagram



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Figure 2: Logical workflow for establishing the stability profile and identifying degradation products.

Part 5: Storage & Handling Recommendations

Based on the thermodynamic profile, the following storage controls are mandatory to maintain purity

- Atmosphere: Store under Argon or Nitrogen. The N-ethyl group is sensitive to radical autoxidation in air over long durations.
- Temperature: Refrigerate (). While thermally stable, lower temperatures retard the kinetics of N-dealkylation.
- Container: Amber glass. Halogenated anilines can be photosensitive, liberating halide radicals (or) upon UV exposure, leading to polymerization.
- Incompatibility: Segregate from acid chlorides and anhydrides (reacts to form amides) and strong oxidizers (peroxides, permanganates).

Part 6: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 9708, 3-Chloro-4-fluoroaniline. Retrieved from [[Link](#)]
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Sources

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